

# controlling diastereoselectivity in (DHQD)<sub>2</sub>PYR mediated reactions

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: (DHQD)<sub>2</sub>Pyr

CAS No.: 149725-81-5

Cat. No.: S1525418

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## Catalyst Profile and Reaction Examples

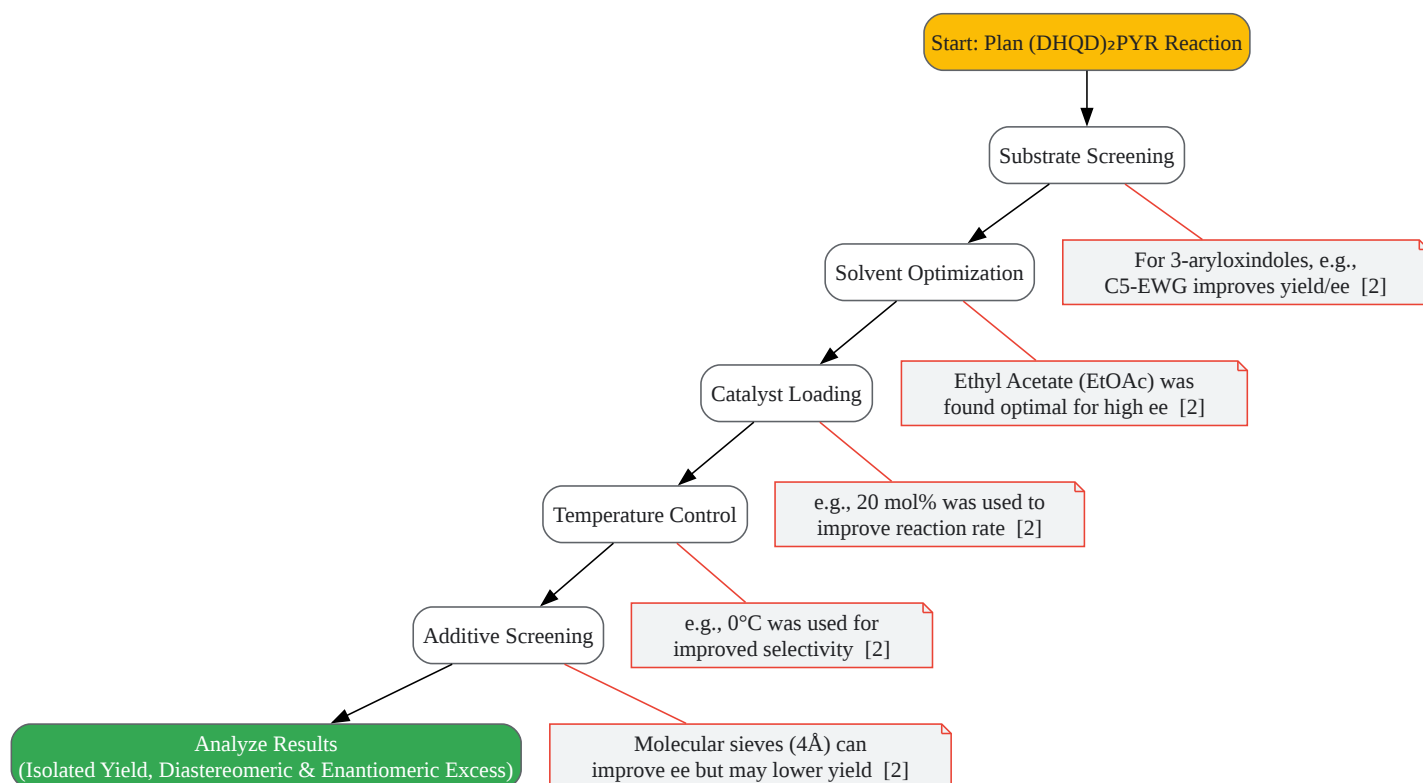
The table below summarizes key information about (DHQD)<sub>2</sub>PYR and its application in a specific diastereoselective reaction from the search results.

Aspect	Description
Catalyst Identity	(DHQD)( <sub>2</sub> )PYR (Hydrodihydroquinidine-2,5-diphenyl-4,6-pyrimidinediyl diether) [1]
Optical Purity	97% [1]
Optical Rotation	$[\alpha]^{20}_D -390^\circ$ , c = 1.2 in methanol [1]
Melting Point	247-250 °C [1]
Example Reaction	Organocatalytic asymmetric Michael addition of unprotected 3-prochiral oxindoles to 1,4-naphthoquinone [2]
Typical Yield	45% to 97% (dependent on substrate) [2]

Aspect	Description
Typical Enantioselectivity	Up to 83% ee [2]
Key Reaction Parameter	<b>Solvent:</b> Ethyl Acetate (EtOAc) provided the highest enantioselectivity [2]

## Workflow for Reaction Optimization

The following diagram outlines a general workflow for developing and optimizing a reaction mediated by **(DHQD)2PYR**, based on parameters explored in the research.



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## Common Challenges and Troubleshooting Tips

Based on the reaction data, here are some potential issues and solutions:

- Problem: Low Enantioselectivity (ee)

- Potential Solutions: Ensure reactions are conducted at lower temperatures (e.g., 0°C). Re-evaluate your solvent choice, as EtOAc was critical for high ee in the model reaction. For certain substrates, adding molecular sieves (4Å) can also improve enantioselectivity, though it might slightly reduce yield [2].
- Problem: Low Reaction Rate or Conversion
  - Potential Solutions: Consider increasing the catalyst loading. The referenced study used 20 mol% to improve reactivity. Also, verify the purity of your starting materials and catalyst [2] [1].
- Problem: Difficulty in Reproducing Results
  - Potential Solutions: Pay close attention to the quality of the catalyst. (DHQD)(<sub>2</sub>)PYR is hygroscopic, so it must be stored properly in a desiccator and handled under an inert atmosphere to prevent decomposition. Always use anhydrous solvents to exclude water contamination [2] [1].

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## References

1. ( DHQD ) 2 97 149725-81-5 Pyr [sigmaaldrich.com]
2. Organocatalytic asymmetric Michael addition of unprotected... [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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**Web:** [www.smolecule.com](http://www.smolecule.com)